

An In-depth Technical Guide to the Safe Handling of Niobium Chloride

Author: BenchChem Technical Support Team. Date: November 2025

Compound of Interest		
Compound Name:	Niobium chloride (NbCl4)	
Cat. No.:	B085136	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Niobium (V) chloride (NbCl<sub>5</sub>), also known as niobium pentachloride, is a highly reactive, yellow crystalline solid that serves as a versatile precursor in various chemical syntheses, including the formation of niobium alkoxides, organoniobium compounds, and as a Lewis acid in organic reactions.[1][2] Its utility in catalysis, semiconductor device fabrication, and battery technology underscores its importance in both academic and industrial research.[2] However, its hazardous nature necessitates a thorough understanding of its properties and strict adherence to safety protocols to mitigate risks. This guide provides a comprehensive overview of the safety and handling precautions for niobium chloride, tailored for laboratory and research and development environments.

### **Physicochemical and Toxicological Properties**

A clear understanding of the fundamental properties of niobium chloride is the first step in ensuring its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of Niobium (V) Chloride



Property	Value	Reference
Chemical Formula	NbCl₅	[1]
Molar Mass	270.16 g/mol	[3]
Appearance	Yellow monoclinic crystals, deliquescent	[1]
Density	2.75 g/cm <sup>3</sup>	[2][4]
Melting Point	204.7 °C (400.5 °F)	[2][4]
Boiling Point	254 °C (489 °F)	[2][4]
Solubility in Water	Decomposes	[1]
Solubility	Soluble in HCl, chloroform, CCl4	[1]

Table 2: Toxicological Data for Niobium (V) Chloride

Parameter	Value	Species	Reference
LD50 (Oral)	1400 mg/kg	Not Specified	[3]
Acute Toxicity (Oral)	Category 4	N/A	[3][4]
Skin Corrosion/Irritation	Category 1B	N/A	[3][4]
Serious Eye Damage/Irritation	Category 1	N/A	[3][4]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)	N/A	[3]

### **Hazard Identification and GHS Classification**

Niobium chloride is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:



- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[4][5]
- Skin Corrosion (Category 1B), H314: Causes severe skin burns and eye damage.[4][5]
- Serious Eye Damage (Category 1), H318: Causes serious eye damage.
- Specific Target Organ Toxicity Single Exposure (Category 3), Respiratory system, H335:
  May cause respiratory irritation.[4][5]

Supplemental Hazard Information:

EUH014: Reacts violently with water.[6]

## **Reactivity and Incompatibility**

Niobium chloride is a highly reactive compound, and its incompatibility with various substances presents a significant hazard. The following diagram illustrates these incompatibilities.

Caption: Chemical incompatibility of Niobium (V) Chloride.

The most critical reactivity concern is its violent reaction with water, including moisture in the air, which leads to hydrolysis and the formation of hydrochloric acid and niobium oxides.[1][7] This reaction is exothermic and can cause a rapid increase in temperature and pressure.

### Safe Handling and Storage Procedures

Given its reactivity and toxicity, stringent handling and storage protocols are mandatory.

#### 4.1. Engineering Controls

- Ventilation: All work with niobium chloride should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7][8] Local exhaust ventilation is crucial to minimize inhalation of dust and fumes.[7]
- Inert Atmosphere: Due to its moisture sensitivity, handling should be performed under a dry, inert atmosphere (e.g., nitrogen or argon) in a glovebox.[4][7]



 Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[7][9]

#### 4.2. Personal Protective Equipment (PPE)

A comprehensive PPE regimen is essential to prevent contact and exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Specification	Reference
Eyes/Face	Safety glasses with side-shields and a face shield	Conforming to EN166 (EU) or NIOSH (US) approved standards	[7][8][9]
Skin	Chemical-resistant gloves	Nitrile or rubber gloves	[7]
Protective clothing	A complete suit protecting against chemicals	[7]	
Respiratory	Respirator	An approved respirator (e.g., N95 dust mask for particulates) should be used when dusts are generated.	[4][9]

#### 4.3. Storage

- Store in a cool, dry, and well-ventilated area.[7]
- Keep containers tightly closed and store under a dry inert gas.[4][7]
- Store away from incompatible materials such as water, moisture, alcohols, strong bases, amines, and strong oxidizing agents.[3][7]



### **Emergency Procedures**

In the event of an emergency, prompt and appropriate action is critical. The following workflow outlines the necessary steps for different types of exposure.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. PHARMACOLOGY AND TOXICOLOGY OF NIOBIUM CHLORIDE (Technical Report) | OSTI.GOV [osti.gov]
- 2. agc-chemicals.com [agc-chemicals.com]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. oecd.org [oecd.org]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. Inhalation toxicity of niobium Fraunhofer ITEM [item.fraunhofer.de]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Niobium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085136#safety-and-handling-precautions-for-niobium-chloride]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com